

Boc-2-cyano-D-phenylalanine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Boc-2-cyano-D-phenylalanine*

Cat. No.: *B1336539*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Boc-2-cyano-D-phenylalanine**. The information presented herein is crucial for maintaining the integrity, purity, and reactivity of this specialized amino acid derivative in research and drug development applications. While specific quantitative stability data for this compound is not extensively available in public literature, this guide synthesizes information from supplier recommendations and the well-established chemistry of Boc-protected amino acids to provide a robust framework for its handling and use.

Overview and Physicochemical Properties

Boc-2-cyano-D-phenylalanine is a synthetic amino acid derivative featuring a tert-butyloxycarbonyl (Boc) protecting group on the amine and a cyano group on the phenyl ring. The Boc group enhances its stability during peptide synthesis and allows for selective deprotection under specific acidic conditions.^{[1][2]} The cyano group introduces unique electronic properties and can be a site for further chemical modification.^[2]

Table 1: Physicochemical Properties of **Boc-2-cyano-D-phenylalanine**

Property	Value	Source(s)
Synonyms	Boc-D-Phe(2-CN)-OH, Boc-o-Cyano-D-Phe-OH	[1]
Appearance	White to off-white solid/powder	[1]
Purity (typical)	≥ 99% (by HPLC)	[1]
Molecular Formula	C ₁₅ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	290.3 g/mol	[1]

Recommended Storage and Handling

Proper storage is paramount to prevent degradation and ensure the long-term viability of **Boc-2-cyano-D-phenylalanine**. The following conditions are based on supplier recommendations and general best practices for chemically sensitive reagents.

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommended Condition	Rationale
Temperature	0°C to 8°C (Refrigerated)	To minimize thermal degradation and preserve the integrity of the Boc protecting group.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen)	To reduce the risk of oxidative degradation of the phenylalanine side chain.
Moisture	Store in a desiccated environment	The Boc group is susceptible to hydrolysis, particularly in the presence of acidic or basic conditions, which can be exacerbated by moisture.
Light	Protect from light	As a general good practice for complex organic molecules to prevent potential photolytic degradation.

For routine laboratory use, it is advisable to allow the container to warm to room temperature before opening. This practice prevents the condensation of atmospheric moisture onto the cold product, which could compromise its stability.

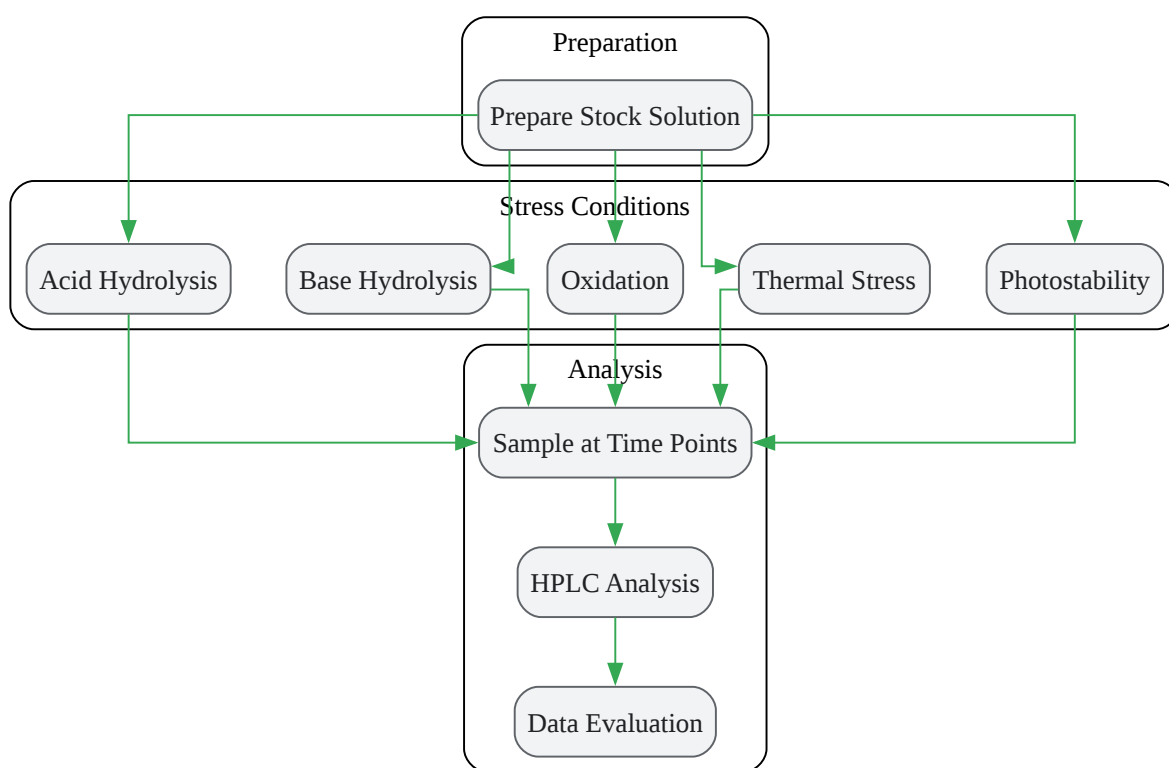
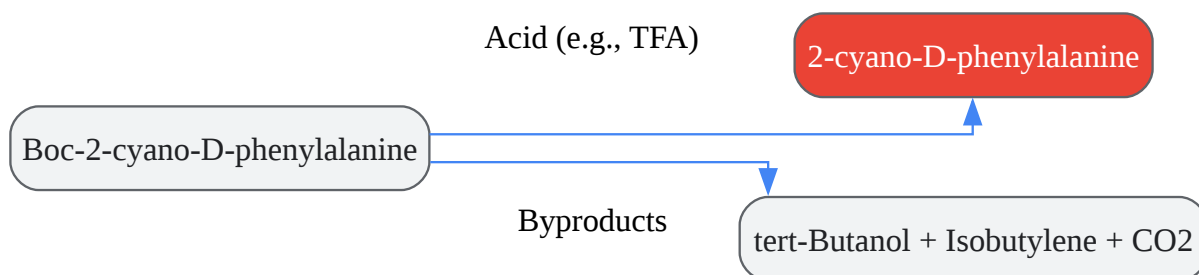
Stability Profile and Degradation Pathways

The stability of **Boc-2-cyano-D-phenylalanine** is primarily dictated by the lability of the Boc protecting group. The Boc group is known for its stability under a range of conditions while being easily removable under specific acidic conditions.[\[3\]](#)[\[4\]](#)

Table 3: Expected Stability of Boc-Protected Amino Acids under Stress Conditions

Stress Condition	Expected Stability	Primary Degradation Pathway	Potential Degradation Product(s)
Acidic (e.g., TFA, strong HCl)	Labile	Acid-catalyzed hydrolysis of the Boc group (deprotection)	2-cyano-D-phenylalanine, tert-butanol, isobutylene, CO ₂
Basic (e.g., NaOH, piperidine)	Stable	The Boc group is generally resistant to alkaline hydrolysis and other basic conditions.	-
Oxidative (e.g., H ₂ O ₂)	Potentially susceptible	Oxidation of the phenyl ring.	Oxidized derivatives of Boc-2-cyano-D-phenylalanine.
Thermal	Stable at recommended storage temperatures. Degradation may occur at elevated temperatures.	Thermal decomposition.	To be determined by analysis.
Photolytic	Potentially susceptible	Photodegradation.	To be determined by analysis.

The most significant and predictable degradation pathway for **Boc-2-cyano-D-phenylalanine** is the acid-catalyzed cleavage of the Boc group.[5] This reaction is intentionally employed during peptide synthesis for deprotection. However, inadvertent exposure to acidic environments during storage or handling will lead to the premature removal of the Boc group, yielding the free amino acid.



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